

Introduction: The Strategic Importance of a Bifunctional Reagent

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Compound of Interest

Compound Name: 1,2-Dichloroethyl acetate
CAS No.: 10140-87-1
Cat. No.: B167441

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1,2-Dichloroethyl acetate is a halogenated ester that, while not a household name, serves as a crucial and versatile intermediate in advanced organic synthesis.^[1] Its significance for researchers and drug development professionals lies in its bifunctional nature; the molecule incorporates two reactive chlorine atoms and an ester functional group, providing multiple avenues for chemical modification.^[2] This guide offers a comprehensive technical overview of **1,2-dichloroethyl acetate**, from its fundamental properties and synthesis to its practical applications as a building block for complex molecules, including pharmaceutically active compounds. By understanding the causality behind its synthesis and reactivity, scientists can better leverage this compound in the creation of novel chemical entities.

Nomenclature and Chemical Identifiers

Precise identification is paramount in scientific research. **1,2-Dichloroethyl acetate** is recognized by several names and registry numbers across various chemical databases. The authoritative IUPAC name is **1,2-dichloroethyl acetate**.^[2]

Identifier	Value	Source
IUPAC Name	1,2-dichloroethyl acetate	PubChem, Benchchem ^[2]
CAS Number	10140-87-1	PubChem, ChemicalBook ^[3]
Molecular Formula	C ₄ H ₆ Cl ₂ O ₂	PubChem, Wikipedia ^[1]
Molecular Weight	157.0 g/mol	Wikipedia ^[1]
Synonyms	Acetic acid, 1,2-dichloroethyl ester; Ethanol, 1,2-dichloro-, acetate; 1,2-Dichloroethanol acetate	PubChem, Wikipedia ^[1]
InChI Key	QRNBACUXNLBSDC-UHFFFAOYSA-N	PubChem, Wikipedia ^[1]
Canonical SMILES	CC(=O)OC(CC)Cl	PubChem, Wikipedia ^[1]

Physicochemical Properties

The physical and chemical characteristics of **1,2-dichloroethyl acetate** dictate its handling, storage, and reaction conditions. It is a water-white liquid with a density greater than water.^[3] Its miscibility with common organic solvents like alcohol and ether, coupled with its insolubility in water, simplifies workup procedures in organic synthesis.^[3]

Property	Value	Source
Appearance	Water-white liquid	PubChem, ChemicalBook[3]
Density	~1.3 g/cm ³ at 20°C	ChemicalBook[3], PubChem
Boiling Point	58-65°C at 13 mmHg	ChemicalBook[3]
Melting/Freezing Point	< -32°C	PubChem
Flash Point	152°C (307°F)	PubChem, ChemicalBook[3]
Solubility	Insoluble in water; Miscible with alcohol and ethyl ether	PubChem, ChemicalBook[3]
Refractive Index	1.444 at 20°C	PubChem

Synthesis: Controlled Electrophilic Addition

The primary and most efficient route for synthesizing **1,2-dichloroethyl acetate** is through the direct chlorination of vinyl acetate.[2] This reaction is a classic example of electrophilic addition, where the electron-rich double bond of vinyl acetate attacks a chlorine molecule.[2] The process is highly exothermic, and precise control over reaction parameters is essential to ensure high yield and prevent hazardous runaway conditions.[2]

Experimental Protocol: Laboratory-Scale Synthesis

This protocol outlines a standard batch process for the synthesis of **1,2-dichloroethyl acetate**. The core principle is the slow addition of chlorine gas to cooled vinyl acetate to manage the reaction's exothermicity.

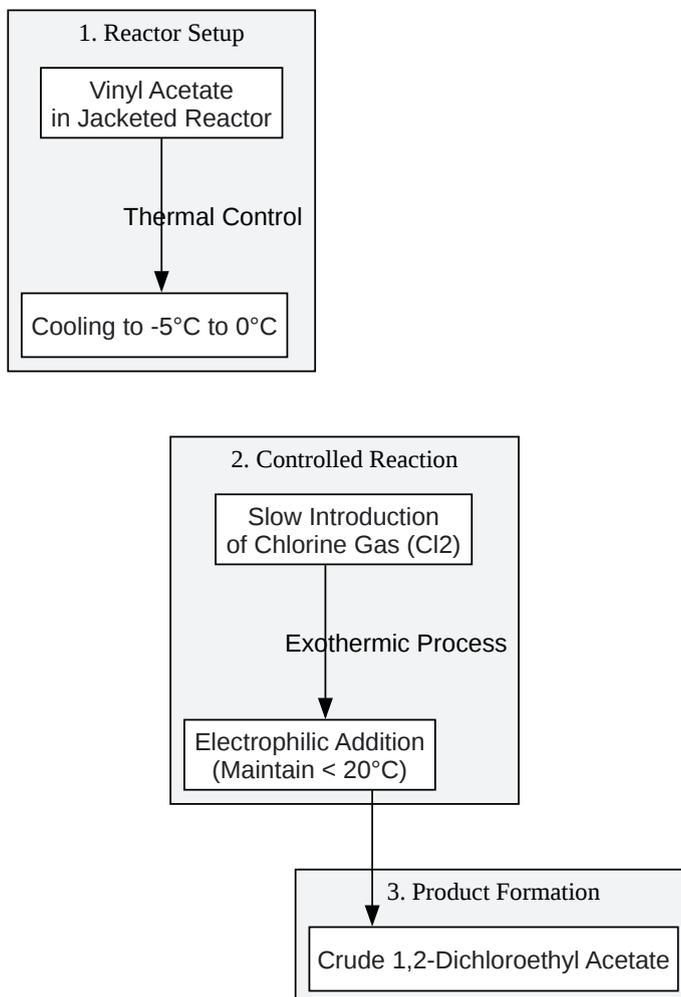
Materials:

- Vinyl acetate
- Chlorine gas
- Diphenylamine (optional, as an inhibitor)
- Jacketed glass reactor with mechanical stirrer, gas dispersion tube, and temperature probe
- Cooling bath (e.g., ethylene glycol/water mixture)

Procedure:

- **Reactor Preparation:** Charge the jacketed reactor with vinyl acetate. If desired, a small amount of an inhibitor like diphenylamine can be added.
- **Initial Cooling:** Begin circulating the coolant through the reactor jacket to bring the temperature of the vinyl acetate down to between -5°C and 0°C. [2] This low initial temperature is critical to temper the initial rate of the highly exothermic reaction upon the introduction of chlorine.
- **Controlled Chlorination:** Start the mechanical stirrer to ensure a homogenous mixture. Begin bubbling chlorine gas through the gas dispersion tube into the vinyl acetate at a slow, controlled rate.
- **Thermal Management:** The rate of chlorine addition must be carefully managed to maintain the reaction temperature below a designated setpoint, typically 15°C or 20°C.[2] This prevents the formation of undesirable byproducts, such as chloroacetaldehyde and acetyl chloride, which can occur at higher temperatures.[2]
- **Monitoring Reaction Progress:** The reaction can be monitored by taking aliquots and analyzing them via Nuclear Magnetic Resonance (NMR) spectroscopy to track the disappearance of the vinyl acetate starting material.
- **Completion:** Continue the addition of chlorine until the vinyl acetate is fully consumed. The resulting crude product is **1,2-dichloroethyl acetate**.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **1,2-dichloroethyl acetate**.

Applications in Pharmaceutical and Chemical Synthesis

1,2-Dichloroethyl acetate's utility stems from its ability to act as a precursor to a variety of more complex molecules. The two chlorine atoms provide reactive sites for nucleophilic substitution, making it a valuable building block.

Precursor for Heterocyclic Scaffolds

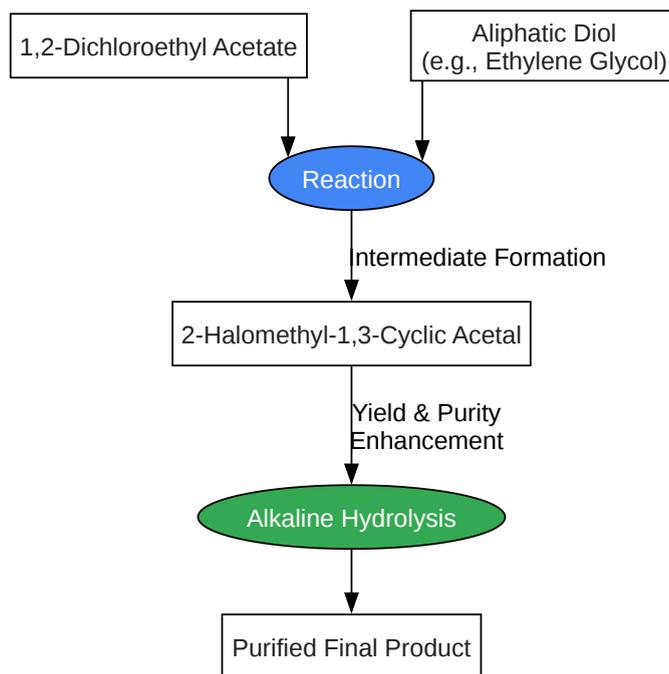
A significant application is in the synthesis of thiazole derivatives, which are important scaffolds in many pharmaceutically active molecules.^[2] For example, it is a key reagent in the production of 2-Amino-5-nitrothiazole, a compound that has been used as a veterinary antiprotozoal agent.^{[2][3]}

Versatile Building Block for Drug Discovery

In the broader context of medicinal chemistry, **1,2-dichloroethyl acetate** serves as a versatile starting material for generating diverse molecular structures.^[2] Its reactivity allows for the construction of compound libraries that can be screened for biological activity against various drug targets.^[2] Furthermore, it is used to synthesize drug impurity reference standards, which are essential for quality control during the manufacturing of pharmaceuticals.^[2]

Application Workflow: Synthesis of Cyclic Acetals

The compound is also well-documented as an intermediate in the synthesis of 2-halomethyl-1,3-cyclic acetals.[2] This transformation highlights its utility in creating protected functional groups, a common strategy in multi-step organic synthesis.



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Caption: Synthesis of cyclic acetals from **1,2-dichloroethyl acetate**.

Safety and Handling Protocols

As with all reactive chemical intermediates, proper handling of **1,2-dichloroethyl acetate** is critical. The compound presents several hazards that must be managed through appropriate engineering controls and personal protective equipment (PPE).

Hazard Identification

The primary hazards associated with **1,2-dichloroethyl acetate** are its toxicity upon inhalation and its potential to generate highly toxic phosgene gas when heated to decomposition.[3][4] It is also an irritant to the eyes and respiratory tract and can cause skin burns or vesiculation.

Hazard Type	Description	Source
Inhalation Toxicity	Material is toxic by inhalation.	PubChem, ChemicalBook[3]
Skin/Eye Irritation	Can cause irritation and vesiculation (blistering) of the skin.	PubChem
Fire Hazard	Combustible. Vapors may travel to an ignition source and flash back. Containers may explode in a fire.	ChemicalBook[3], PubChem
Decomposition	When heated to decomposition, it may emit highly toxic fumes of phosgene.	ChemicalBook[3], PubChem
Reactivity	Reacts with strong oxidizing acids, which can be vigorous enough to cause ignition. Also reacts with caustic solutions, alkali metals, and nitrates.	PubChem, ChemicalBook[3]

Recommended Handling and Storage

Handling:

- All manipulations should occur within a certified chemical fume hood to avoid inhalation of vapors.[4]
- Use appropriate PPE, including chemical-resistant gloves (e.g., nitrile), chemical splash goggles, and a lab coat.[4]
- Avoid direct physical contact with the chemical.[4]
- Ensure adequate ventilation and keep away from heat, sparks, or open flames.[4]

Storage:

- Store in a cool, dry, dark, and well-ventilated area in tightly sealed containers.[3][4]
- Keep away from incompatible materials such as strong oxidizers (e.g., nitrates, perchlorates), strong acids, and strong bases.[3][4]
- Label the storage area clearly and secure it from untrained individuals.[4]

Conclusion

1,2-Dichloroethyl acetate is a potent synthetic intermediate whose value is defined by its dual reactivity. For drug development professionals and synthetic chemists, it represents a strategic tool for constructing complex molecular architectures, from heterocyclic drug scaffolds to diverse compound libraries. Its synthesis, while straightforward in principle, requires a deep understanding of reaction kinetics and thermal management for safe and efficient execution. By adhering to rigorous safety protocols and leveraging its well-documented reactivity, researchers can continue to unlock the potential of this versatile chemical building block.

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